

Essential Safety and Operational Guide for Handling 2-(2-aminophenyl)acetonitrile

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Compound of Interest

Compound Name: 2-(2-aminophenyl)acetonitrile

Cat. No.: B023982

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-(2-aminophenyl)acetonitrile**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Hazard Summary

While a specific Safety Data Sheet (SDS) for **2-(2-aminophenyl)acetonitrile** is not readily available, its structure, containing an aminophenyl group and a nitrile group, suggests hazards similar to related compounds like 2-(4-aminophenyl)acetonitrile and acetonitrile. The primary hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Flammability: May be a flammable liquid and vapor, similar to acetonitrile.[\[1\]](#)[\[2\]](#)

It is imperative to handle this compound with the appropriate personal protective equipment and engineering controls.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of the related compound, 2-(4-aminophenyl)acetonitrile, which can be used as a reference.

Property	Value
CAS Number	3544-25-0[3][4]
Molecular Formula	C ₈ H ₈ N ₂ [3][4]
Molecular Weight	132.16 g/mol [3][4]
Appearance	Light yellow crystalline substance[4]
Melting Point	45-48 °C[3][4]
Boiling Point	312.0 °C at 760 mmHg[3][4]
Density	1.1 g/cm ³ [3]
Flash Point	136.3 °C[3]
Solubility	Slightly soluble in water[4]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **2-(2-aminophenyl)acetonitrile**.

PPE Category	Specifications and Guidelines
Eye and Face Protection	Wear chemical splash goggles that meet ANSI Z87.1 standards. A face shield should be worn over safety glasses if there is a risk of splashing or explosion.[5]
Skin Protection	Gloves: Wear chemical-resistant gloves, such as nitrile or neoprene.[5] Inspect gloves before each use and change them immediately upon contact with the chemical. For enhanced protection, consider double-gloving. Lab Coat: A Nomex® or similar flame-resistant lab coat with a closed front and long sleeves is required.[5]
Respiratory Protection	All handling should be done in a certified chemical fume hood to avoid inhalation of vapors or dust.[1][6] If engineering controls are not sufficient, a NIOSH-approved respirator with appropriate cartridges must be used.[3][5]
Footwear	Wear closed-toe, closed-heel shoes that cover the entire foot.[5][7]

Operational and Disposal Plan

A systematic approach to handling and disposal is critical for safety and environmental protection.

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Gather all necessary PPE and ensure it is in good condition.
 - Have an emergency eyewash station and safety shower readily accessible.[3]

- Keep a spill kit with appropriate absorbent materials (e.g., vermiculite, dry sand) nearby.[6]
- Handling:
 - Conduct all manipulations of **2-(2-aminophenyl)acetonitrile** within the fume hood.[1]
 - Avoid contact with skin and eyes.[1]
 - Do not eat, drink, or smoke in the work area.[1]
 - Use non-sparking tools and take precautions against static discharge, especially if the compound is flammable.[1][2]
 - Keep the container tightly closed when not in use.[8]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][8]
 - Store away from incompatible materials and sources of ignition.[1][2]

Spill and Emergency Procedures

- Small Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material.[6]
 - Scoop the absorbed material into a labeled, sealable container for hazardous waste.[6]
 - Clean the spill area with soap and water.[6]
- Large Spills:
 - Evacuate the laboratory and alert others.
 - Contact your institution's environmental health and safety department immediately.

- First Aid:
 - Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
 - Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek medical attention.[\[1\]](#)[\[2\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)[\[9\]](#)

Step-by-Step Disposal Plan

- Waste Segregation: All materials contaminated with **2-(2-aminophenyl)acetonitrile**, including empty containers, used PPE, and spill cleanup materials, must be treated as hazardous waste.[\[6\]](#)
- Waste Collection:
 - Collect solid waste in a clearly labeled, sealable, and chemically compatible container.
 - Collect liquid waste in a separate, labeled, and appropriate hazardous waste container.
- Final Disposal: Dispose of the hazardous waste through a licensed professional waste disposal service in accordance with all federal, state, and local regulations.[\[6\]](#)[\[10\]](#) Do not dispose of it down the drain or in regular trash.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-(2-aminophenyl)acetonitrile**.

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